

Personal protective equipment for handling 6-(Trifluoromethoxy)chroman-4-one

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Compound of Interest		
Compound Name:	6-(Trifluoromethoxy)chroman-4-	
	one	
Cat. No.:	B2501390	Get Quote

Essential Safety and Handling Guide for 6-(Trifluoromethoxy)chroman-4-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-(Trifluoromethoxy)chroman-4-one** (CAS No: 874774-49-9). Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of your research.

Hazard Identification and Quantitative Data

6-(Trifluoromethoxy)chroman-4-one is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] All personnel must be fully aware of these hazards before handling.

Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for this specific compound, the following table includes data from a structurally similar compound, (Trifluoromethoxy)benzene, to provide an indication of potential physical and toxicological properties. This information should be used with caution and as a preliminary guide for risk assessment.



Property	Value (for (Trifluoromethoxy)benzene)	Reference / Note
Molecular Formula	C10H7F3O3	[1]
Molecular Weight	232.16 g/mol	[1]
Appearance	Solid or liquid	[2]
Boiling Point	Not available	Data not available for 6- (Trifluoromethoxy)chroman-4- one.
Flash Point	12 °C (53.6 °F)	[3] Data for (Trifluoromethoxy)benzene. Indicates a highly flammable liquid and vapor. Vapors may form an explosive mixture with air and can travel to an ignition source and flash back.[3]
Occupational Exposure Limits (OELs)	Not established	No specific OELs have been established for 6- (Trifluoromethoxy)chroman-4- one. It is recommended to handle this compound in a well-ventilated area or a chemical fume hood to minimize exposure.
Toxicity Data	Not available	No specific toxicity data (e.g., LD50, LC50) is available for 6-(Trifluoromethoxy)chroman-4-one. Based on hazard statements, it should be considered harmful if swallowed, inhaled, or absorbed through the skin. All appropriate precautions should



be taken to avoid direct contact and inhalation.[1]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **6-(Trifluoromethoxy)chroman-4-one** to prevent exposure:

- Eye and Face Protection: Chemical safety goggles and a face shield are required to protect against splashes.
- Hand Protection: Due to the presence of a ketone group and an aromatic ring, standard
 nitrile gloves may offer limited protection. It is highly recommended to use gloves specifically
 resistant to ketones and aromatic solvents. Butyl rubber or PVA (Polyvinyl Alcohol) gloves
 are suitable alternatives. Always inspect gloves for any signs of degradation or perforation
 before use.
- Skin and Body Protection: A lab coat must be worn at all times. For procedures with a higher risk of splashing, a chemical-resistant apron and sleeves are recommended.
- Respiratory Protection: All handling of 6-(Trifluoromethoxy)chroman-4-one should be conducted in a certified chemical fume hood to avoid inhalation of vapors or dust. If a fume hood is not available, a NIOSH-approved respirator with organic vapor cartridges is required.

Operational Plan: Step-by-Step Handling Procedures

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store the container in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials such as strong oxidizing agents.[4] The container should be kept tightly sealed.
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and all relevant hazard warnings.





Handling and Use

- Preparation: Before handling, ensure that a chemical fume hood is operational and that all necessary PPE is readily available and in good condition. An emergency eyewash station and safety shower must be accessible.
- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to minimize the release of dust or vapors. Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid material.
- In Solution: When preparing solutions, add the compound slowly to the solvent to avoid splashing.
- Heating: If heating is required, use a controlled heating source such as a heating mantle or water bath. Avoid open flames.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water. Clean all contaminated surfaces and equipment.

Emergency Procedures and First Aid In Case of a Spill



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Caption: Workflow for responding to a chemical spill.

First Aid Measures



- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- Skin Contact: Remove contaminated clothing and shoes. Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[3] Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water.
 Never give anything by mouth to an unconscious person. Seek immediate medical attention.
 [3]

Disposal Plan

As a halogenated organic compound, **6-(Trifluoromethoxy)chroman-4-one** and any materials contaminated with it must be disposed of as hazardous waste.

- Waste Collection:
 - Collect all waste containing this compound in a designated, properly labeled, and sealed container.
 - Do not mix with non-halogenated waste to avoid increased disposal costs.
 - Solid waste (e.g., contaminated gloves, paper towels) should be placed in a separate,
 sealed bag within the hazardous waste container.
- Labeling: The waste container must be clearly labeled as "Halogenated Organic Waste" and list "6-(Trifluoromethoxy)chroman-4-one" as a constituent.
- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- Disposal Request: Contact your institution's Environmental Health and Safety (EHS)
 department to arrange for the collection and disposal of the hazardous waste. Do not
 dispose of this chemical down the drain or in regular trash.



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References

- 1. 6-(trifluoromethoxy)chroman-4-one 95% | CAS: 874774-49-9 | AChemBlock [achemblock.com]
- 2. 874774-49-9|6-(Trifluoromethoxy)chroman-4-one|BLD Pharm [bldpharm.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. fishersci.com [fishersci.com]
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